

LAR-1219 stability and storage conditions

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Compound of Interest

Compound Name: BMS-986235

Cat. No.: B1192409

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Technical Support Center: LAR-1219

This technical support center provides guidance on the stability and storage of LAR-1219, a selective formyl peptide receptor 2 (FPR2) agonist. The information is intended for researchers, scientists, and drug development professionals to ensure the integrity of the compound throughout their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for LAR-1219?

A1: Proper storage of LAR-1219 is crucial for maintaining its purity and activity. Recommendations for both solid and solution forms are summarized below.

Q2: How long can I store LAR-1219?

A2: The shelf life of LAR-1219 depends on the storage conditions and whether it is in solid form or in solution.^{[1][2][3]}

Q3: How should I prepare stock solutions of LAR-1219?

A3: It is recommended to prepare stock solutions in appropriate solvents and store them at low temperatures. For in vivo experiments, specific formulations are suggested to ensure solubility and delivery.^[1] If precipitation or phase separation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.^[1]

Q4: Is LAR-1219 sensitive to light?

A4: While specific photostability data for LAR-1219 is not readily available, it is a general best practice to protect all research compounds from light to prevent potential photodegradation. Therefore, it is recommended to store LAR-1219 in light-resistant containers or in the dark.

Q5: What is the stability of LAR-1219 in aqueous solutions at different pH values?

A5: Detailed pH stability studies for LAR-1219 are not publicly available. However, many small molecules are susceptible to hydrolysis at acidic or basic pH. It is advisable to prepare aqueous solutions fresh and use them promptly. If storage of aqueous solutions is necessary, it should be done at low temperatures, and the pH should be kept close to neutral if the compound's stability profile is unknown.

Data Summary

Table 1: Recommended Storage Conditions for LAR-1219

Form	Storage Temperature	Recommended Duration
Solid Powder	-20°C	Up to 3 years
In Solvent	-80°C	Up to 1 year
In Solvent	-20°C	Up to 1 month

Data compiled from multiple vendor specifications.

Table 2: Suggested Formulations for In Vivo Studies

Protocol	Solvents	Max Solubility Achieved
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.92 mM)
2	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.92 mM)
3	10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 1.2 mg/mL (3.32 mM)

These protocols yield clear solutions.

Troubleshooting Guide

Issue Observed	Potential Cause	Recommended Action
Precipitation in stock solution upon storage	The compound may have limited solubility in the chosen solvent at low temperatures. The concentration might be too high for long-term storage.	Try preparing a more dilute stock solution. Before use, allow the solution to warm to room temperature and vortex to ensure any precipitate has redissolved. If the issue persists, consider preparing fresh solutions before each experiment. Gentle sonication can also aid in redissolution.
Inconsistent or poor results in bioassays	This could be due to degradation of the compound. Repeated freeze-thaw cycles of stock solutions can lead to degradation.	Aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles. Always use freshly prepared working solutions for your experiments. It is also advisable to periodically check the purity of your stock solution using an analytical method like HPLC if you suspect degradation.
Color change in the solid compound or solution	A change in color can be an indicator of chemical degradation or oxidation.	Discard the compound or solution showing a color change. Ensure that the compound is stored under the recommended conditions, particularly with protection from light and air (e.g., by using amber vials and ensuring containers are tightly sealed).
Difficulty dissolving the compound	LAR-1219 may require specific solvent systems for complete dissolution.	Refer to the suggested formulation protocols which utilize co-solvents like DMSO, PEG300, and Tween-80 to

enhance solubility. If you are using a different solvent system, you may need to optimize the composition. Sonication can be a useful tool to aid dissolution.

Experimental Protocols

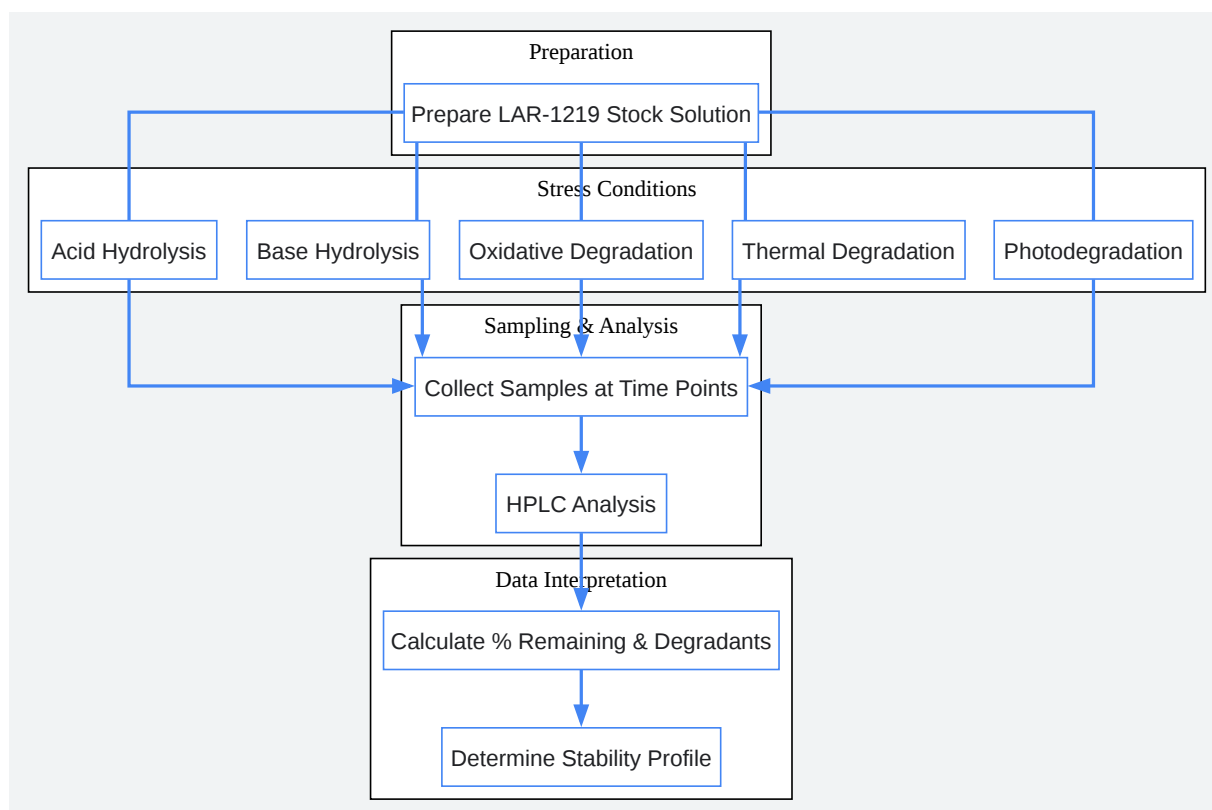
General Protocol for Assessing LAR-1219 Stability by HPLC

This protocol provides a general workflow for monitoring the stability of LAR-1219 under various stress conditions.

- Preparation of Stock Solution:
 - Accurately weigh a known amount of LAR-1219 powder.
 - Dissolve in a suitable solvent (e.g., DMSO) to prepare a concentrated stock solution.
- Stress Conditions:
 - Acid/Base Hydrolysis: Dilute the stock solution in acidic (e.g., 0.1 N HCl) and basic (e.g., 0.1 N NaOH) solutions.
 - Oxidative Degradation: Dilute the stock solution in a solution of hydrogen peroxide (e.g., 3% H₂O₂).
 - Thermal Degradation: Incubate the solid powder and stock solution at elevated temperatures (e.g., 40°C, 60°C).
 - Photostability: Expose the solid powder and stock solution to a light source (e.g., UV lamp).
- Time Points:

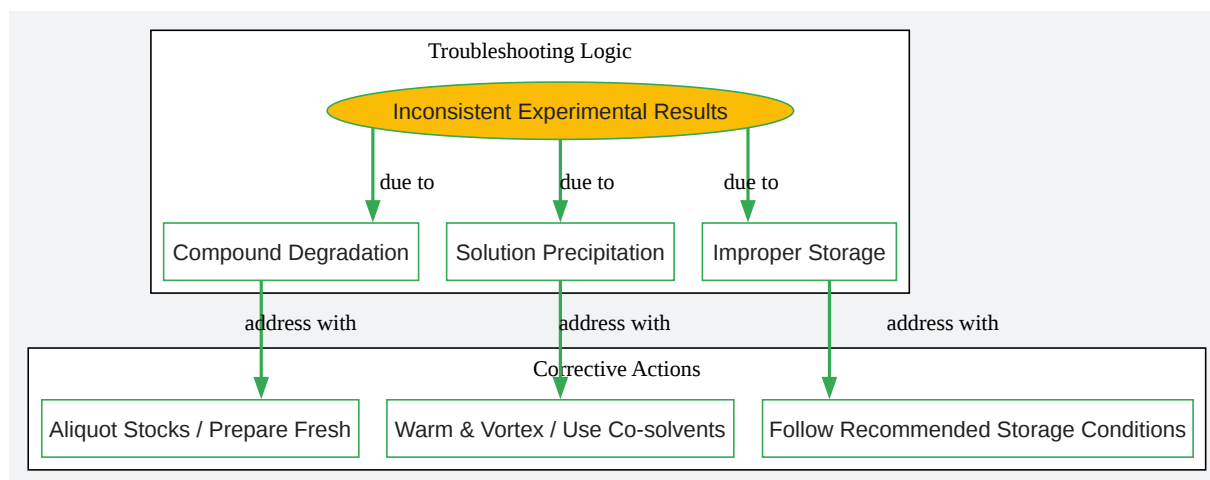
- Collect samples at various time points (e.g., 0, 2, 4, 8, 24 hours) from each stress condition.
- Neutralize the acid and base samples before analysis.
- HPLC Analysis:
 - Analyze the samples using a suitable reversed-phase HPLC method. A C18 column is often a good starting point.
 - The mobile phase could consist of a gradient of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).
 - Use a UV detector to monitor the elution of LAR-1219 and any potential degradation products.
- Data Analysis:
 - Calculate the percentage of LAR-1219 remaining at each time point compared to the initial time point (T=0).
 - Identify and quantify any degradation products that appear as new peaks in the chromatogram.

Visualizations



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Caption: Workflow for Forced Degradation Study of LAR-1219.



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Caption: Troubleshooting Logic for Inconsistent Experimental Results.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. BMS-986235 (LAR-1219) | FPR2 agonist | Probechem Biochemicals [probechem.com]
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